

# Benchmarking Tripropylene Glycol's Performance as a Chemical Intermediate: A Comparative Guide

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## Compound of Interest

Compound Name: *Tripropylene glycol*

Cat. No.: *B7909413*

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**Tripropylene glycol** (TPG) is a high-purity, colorless, and water-soluble liquid widely utilized as a versatile chemical intermediate and solvent in numerous industrial and pharmaceutical applications.[1][2][3] Its unique combination of low volatility, high boiling point, and excellent solvency for a broad range of organic compounds makes it a preferred choice in the synthesis of resins, plasticizers, and specialty esters.[1][2][4] This guide provides an objective comparison of TPG's performance against common alternatives, supported by key physical and chemical data, and outlines experimental protocols for its evaluation.

## Comparative Analysis of Physicochemical Properties

The performance of a chemical intermediate is fundamentally linked to its physicochemical properties. TPG's higher molecular weight and boiling point compared to its shorter-chain counterparts, such as monopropylene glycol (MPG) and dipropylene glycol (DPG), result in lower volatility.[4][5] This is a critical advantage in applications requiring stable formulations and safer handling.[1]

Property	Tripropylene Glycol (TPG)	Dipropylene Glycol (DPG)	Polyethylene Glycol (PEG 400)
CAS Number	24800-44-0[1][4][5][6]	25265-71-8[7]	25322-68-3[8]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O <sub>4</sub> [1][5][6]	C <sub>6</sub> H <sub>14</sub> O <sub>3</sub> [9]	H(OCH <sub>2</sub> CH <sub>2</sub> ) <sub>n</sub> OH (n≈9)
Molecular Weight (g/mol)	192.25[6][10]	134.17	~400
Boiling Point (°C)	270 - 271[3][5][10]	230.5	Decomposes
Density (g/cm <sup>3</sup> at 20°C)	1.019 - 1.02[3][5]	1.023[9]	~1.128
Viscosity (mPa·s at 25°C)	57[3]	75	105 - 130
Flash Point (°C)	>110[4]	124[9]	238
Water Solubility	Miscible[1][6][10]	Fully Miscible[9]	Miscible

## Performance as a Chemical Intermediate

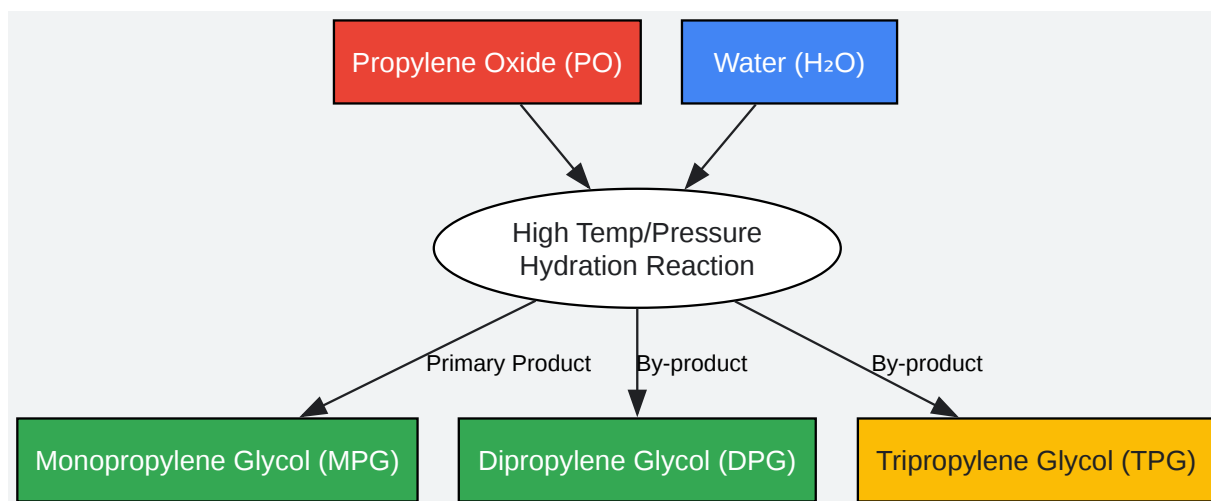
TPG's primary role as a chemical intermediate is to serve as a building block in polymerization reactions, influencing the properties of the final product.

## In Polyurethane and Polyester Resin Synthesis

In the production of polyurethanes, polyesters, and alkyd resins, TPG's linear structure and two hydroxyl groups allow it to act as a diol monomer.[11] Its longer chain length compared to MPG and DPG introduces greater flexibility and hydrolytic stability into the polymer backbone.[9][11] This makes it particularly valuable for creating more durable and resilient materials, such as those used in coatings, adhesives, sealants, and elastomers (CASE applications).[5][11]

A logical workflow for synthesizing and evaluating a polymer using TPG is outlined below.





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